

Proper Disposal of Archangelicin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Archangelicin

Cat. No.: B1665600

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Archangelicin**. The following procedures are based on general principles of laboratory chemical safety and available information on furanocoumarins, the chemical class to which **Archangelicin** belongs. Adherence to local, state, and federal regulations is mandatory.

I. Understanding the Hazards

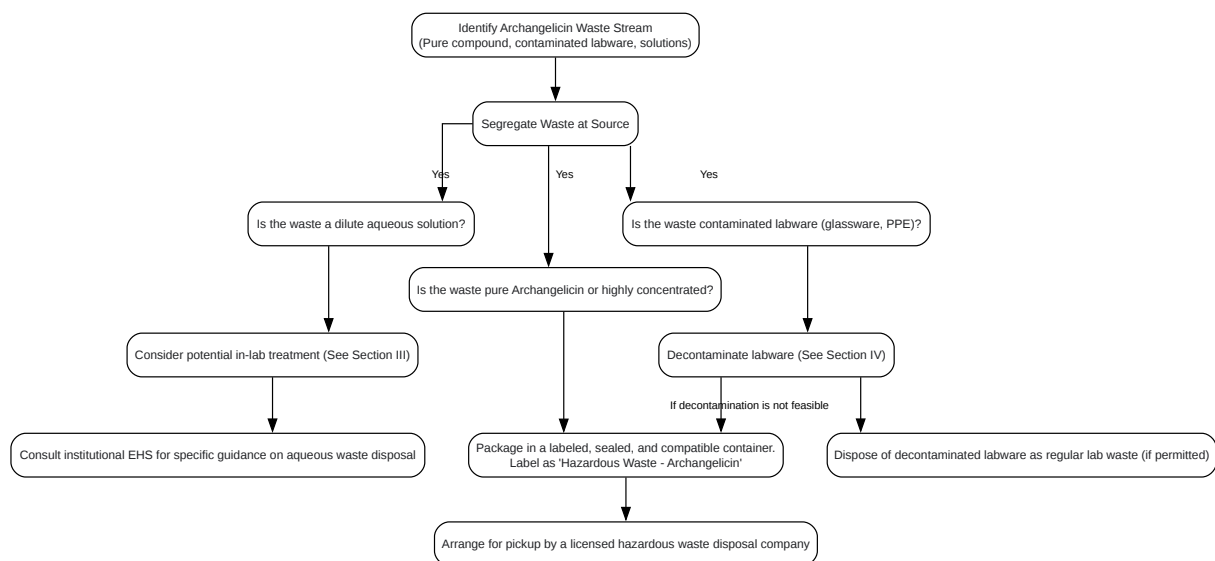
Archangelicin, a furanocoumarin, presents potential health risks. Furanocoumarins are known for their phototoxic, and in some cases, photogenotoxic and photocarcinogenic properties. Direct contact with the skin followed by exposure to sunlight can cause severe skin irritation and burns. While specific toxicity data for **Archangelicin** is limited, it is prudent to handle it with the utmost care, assuming it possesses hazards similar to other compounds in its class.

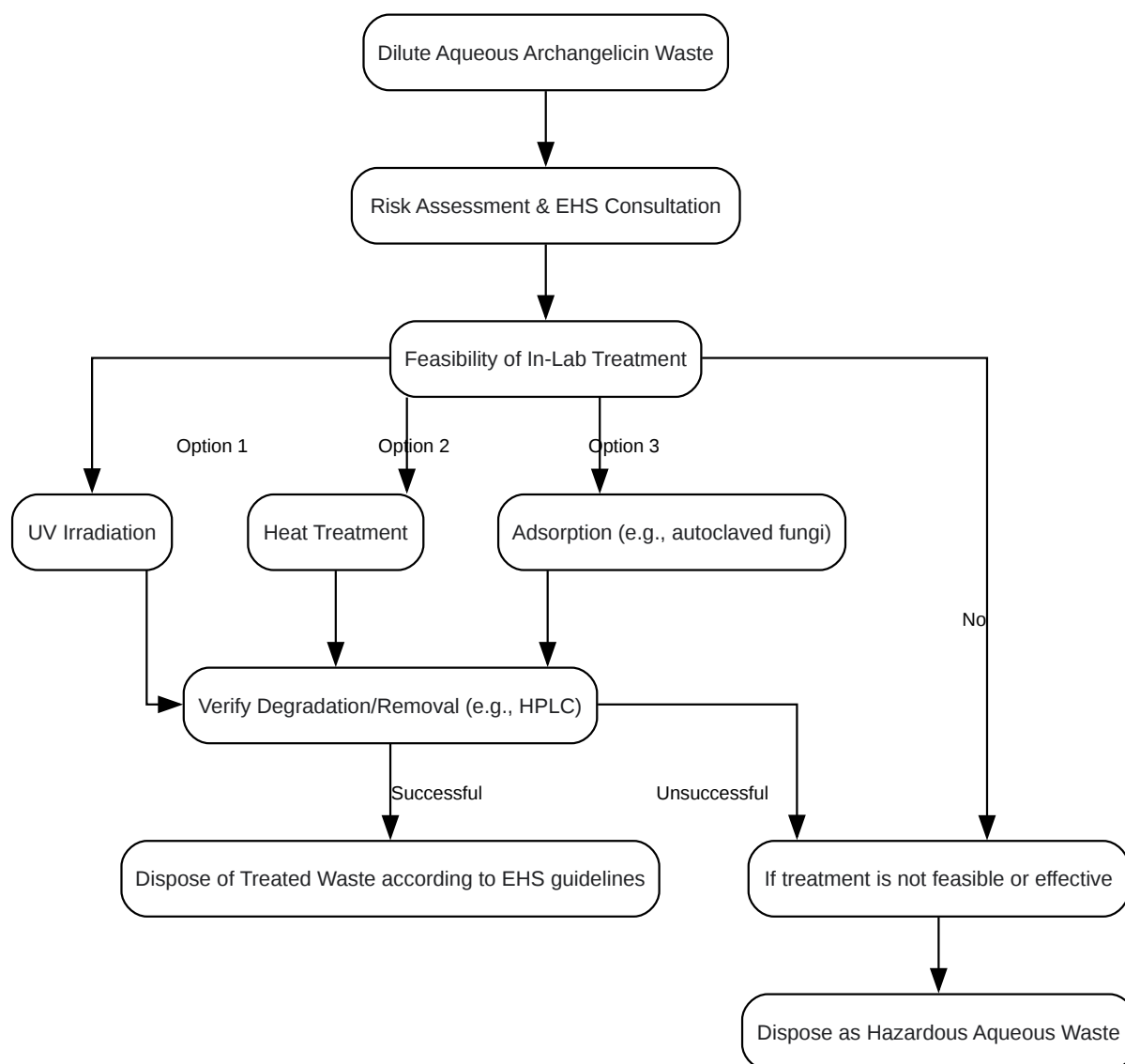
Table 1: **Archangelicin** Hazardous Properties and Handling Precautions

Property	Information
Chemical Name	Archangelicin
CAS Number	2607-56-9
Chemical Class	Furanocoumarin
Known Hazards	Belongs to the furanocoumarin class, which is associated with phototoxicity. May cause skin irritation upon exposure to UV light. [1] [2]
Personal Protective Equipment (PPE)	Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
Handling	Handle in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or aerosols. Avoid contact with skin and eyes. Wash hands thoroughly after handling. [1] [3]
Storage	Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area away from incompatible materials.
Spill Cleanup	In case of a spill, wear appropriate PPE. For solid spills, gently sweep up the material to avoid creating dust and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Clean the spill area with soap and water.

II. Disposal Workflow

The following workflow provides a logical approach to the disposal of **Archangelicin** waste.





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